

"1,4,5,6-tetrahydropyridine-3-carboxamide molecular weight and formula"

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Compound of Interest

Compound Name: 1,4,5,6-Tetrahydropyridine-3-carboxamide

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A Technical Guide to 1,4,5,6-Tetrahydropyridine-3-Carboxamide

This document provides a comprehensive technical overview of **1,4,5,6-tetrahydropyridine-3-carboxamide**, catering to researchers, scientists, and professionals in drug development. It covers the molecule's fundamental properties, synthesis protocols, and potential biological relevance.

Core Molecular Properties

1,4,5,6-Tetrahydropyridine-3-carboxamide is a heterocyclic compound belonging to the tetrahydropyridine class.^[1] These structures are of significant interest in medicinal chemistry due to their presence in various biologically active molecules.

Data Summary

The key quantitative and identifying data for **1,4,5,6-tetrahydropyridine-3-carboxamide** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ N ₂ O	[2][3]
Molecular Weight	126.16 g/mol	[2][3]
CAS Number	7032-11-3	[2][3]
Appearance	White Solid	[2]
Purity	≥95%	[2]
SMILES	<chem>C1CC(=CNC1)C(=O)N</chem>	[3]
InChI	InChI=1S/C6H10N2O/c7-6(9)5-2-1-3-8-4-5/h4,8H,1-3H2,(H2,7,9)	[2][3]
InChIKey	QTNLWTQXBGSWMD-UHFFFAOYSA-N	[2][3]

Experimental Protocols: Synthesis

The synthesis of tetrahydropyridine-3-carboxamide derivatives can be achieved through various modern organic chemistry techniques. A particularly efficient and green method is the microwave-assisted, catalyst-free, four-component domino reaction.[4]

Protocol: Microwave-Assisted One-Pot Synthesis

This protocol describes a general procedure for synthesizing novel tetrahydropyridine-3-carboxamide derivatives.[4]

Materials:

- Aromatic aldehyde (1.0 mmol)
- Acetoacetanilide (1.0 mmol)
- Ethyl cyanoacetate (1.0 mmol)
- Ammonium acetate (1.0 mmol)

- Ethanol (5.0 mL)
- Microwave synthesis reactor
- Filtration apparatus (vacuum)
- Water and Ethanol for washing

Procedure:

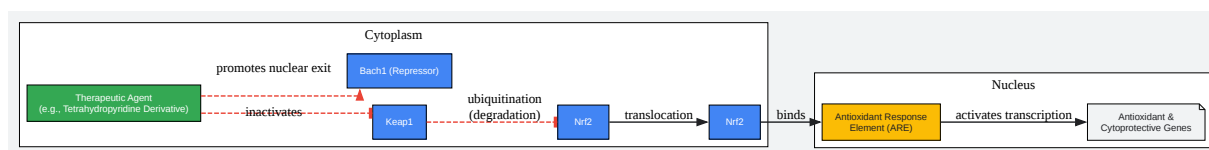
- Combine the aromatic aldehyde (1.0 mmol), acetoacetanilide (1.0 mmol), ethyl cyanoacetate (1.0 mmol), and ammonium acetate (1.0 mmol) in a microwave-safe reaction vessel.
- Add 5.0 mL of ethanol to the mixture.
- Seal the vessel and place it in the microwave reactor.
- Irradiate the mixture with microwaves at a suitable temperature (e.g., 50 °C) for a short duration (typically 5-10 minutes).
- Monitor the reaction's completion using Thin-Layer Chromatography (TLC) with an appropriate eluent system (e.g., n-hexane:ethyl acetate 3:2 v/v).[4]
- Upon completion, cool the reaction mixture to room temperature.
- Collect the crude product by vacuum filtration.
- Wash the collected solid sequentially with water (5 mL) and ethanol until the filtrate runs clear.
- If necessary, recrystallize the product from ethanol to obtain the pure tetrahydropyridine-3-carboxamide derivative.
- Confirm the structure of the synthesized compound using spectral analysis techniques such as ¹H-NMR, ¹³C-NMR, and HRMS.[4]

Potential Biological Activity and Signaling Pathways

Derivatives of tetrahydropyridine are known to possess a wide range of biological activities, making them attractive scaffolds for drug discovery.[5][6] For instance, certain derivatives have shown activity as muscarinic M1 agonists, which could be relevant for treating cognitive deficits.[7] Furthermore, related tetrahydropyridine compounds have been investigated for their neuroprotective effects in models of Parkinson's disease, potentially through the activation of the Nrf2 signaling pathway.[8][9]

Nrf2 Signaling Pathway

The Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway is a critical cellular defense mechanism against oxidative stress.[8] Activation of Nrf2 leads to the transcription of numerous antioxidant and cytoprotective genes. Some neuroprotective compounds exert their effects by modulating this pathway. The diagram below illustrates a simplified representation of how a therapeutic agent might activate this protective signaling cascade.[8][9]



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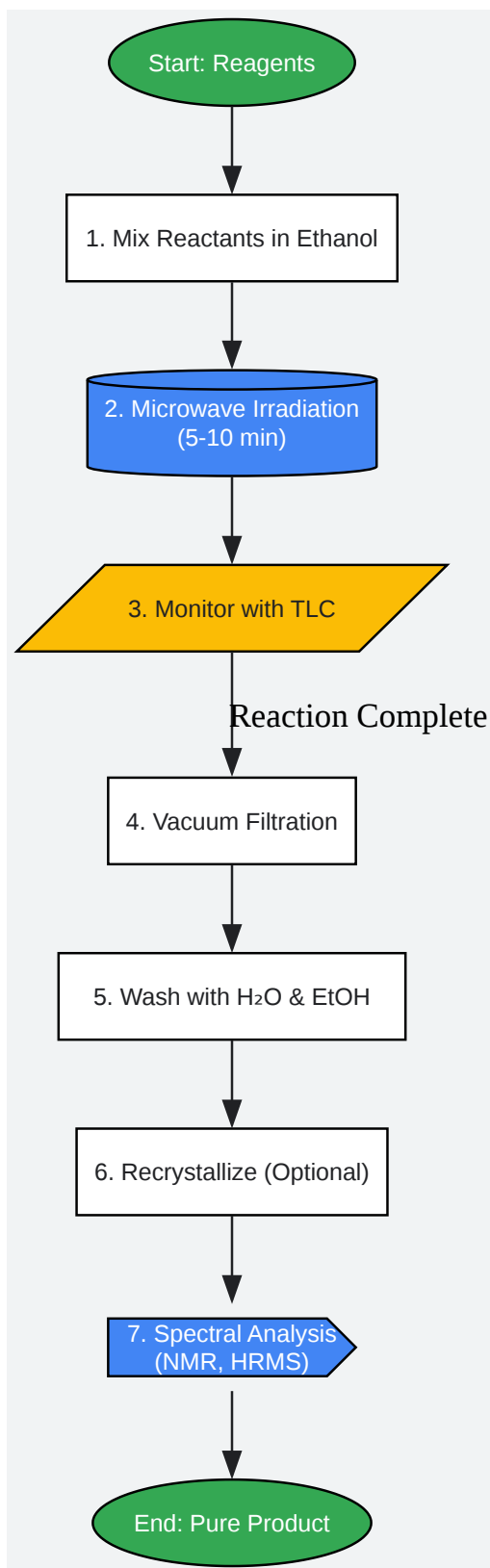
Caption: Simplified Nrf2 signaling pathway for neuroprotection.

Visualizations of Experimental and Logical Workflows

To further clarify the processes involved in the study of **1,4,5,6-tetrahydropyridine-3-carboxamide**, the following diagrams illustrate a typical experimental workflow and the logical relationship between its chemical properties.

Experimental Workflow: Synthesis and Purification

The flowchart below outlines the key steps for the microwave-assisted synthesis and subsequent purification of tetrahydropyridine-3-carboxamide derivatives, as detailed in the experimental protocol section.



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Caption: Workflow for microwave-assisted synthesis and purification.

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References

- 1. Tetrahydropyridine - Wikipedia [en.wikipedia.org]
- 2. cymitquimica.com [cymitquimica.com]
- 3. 1,4,5,6-Tetrahydropyridine-3-carboxamide | C6H10N2O | CID 261464 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ias.ac.in [ias.ac.in]
- 5. researchgate.net [researchgate.net]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. Synthesis and biological characterization of 1,4,5,6-tetrahydropyrimidine and 2-amino-3,4,5,6-tetrahydropyridine derivatives as selective m1 agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Distinct Nrf2 Signaling Mechanisms of Fumaric Acid Esters and Their Role in Neuroprotection against 1-Methyl-4-Phenyl-1,2,3,6-Tetrahydropyridine-Induced Experimental Parkinson's-Like Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Distinct Nrf2 Signaling Mechanisms of Fumaric Acid Esters and Their Role in Neuroprotection against 1-Methyl-4-Phenyl-1,2,3,6-Tetrahydropyridine-Induced Experimental Parkinson's-Like Disease - PubMed [pubmed.ncbi.nlm.nih.gov]
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